

Hydroxylamine-15N hydrochloride CAS number and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxylamine-15N hydrochloride

Cat. No.: B032924

[Get Quote](#)

In-Depth Technical Guide: Hydroxylamine-15N Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Hydroxylamine-15N hydrochloride**, a crucial reagent in modern biochemical and pharmaceutical research. This isotopically labeled compound is instrumental in a variety of applications, from elucidating metabolic pathways to advancing drug discovery through stable isotope labeling.

Core Properties of Hydroxylamine-15N Hydrochloride

Hydroxylamine-15N hydrochloride is a stable isotope-labeled form of hydroxylamine hydrochloride, where the nitrogen atom is the heavy isotope ^{15}N . This isotopic enrichment is key to its utility in analytical techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Property	Value	Citations
CAS Number	40711-48-6	[1][2]
Molecular Formula	$\text{H}_2^{15}\text{NOH}\cdot\text{HCl}$	[1][2]
Molecular Weight	70.48 g/mol	[2]
Appearance	Colorless or off-white crystalline solid	
Purity	Typically ≥ 98 atom % ^{15}N	[1]

Applications in Research and Drug Development

The primary value of **Hydroxylamine- ^{15}N hydrochloride** lies in its role as a versatile tool for isotopic labeling. The ^{15}N label allows for the precise tracking and quantification of molecules in complex biological systems, overcoming the challenges of background interference from endogenous, unlabeled species.[1]

Key applications include:

- **Quantitative Proteomics:** It is used to introduce a stable isotope label into proteins, enabling accurate quantification in proteomics studies.[1] This is often achieved through the chemical modification of specific amino acid residues.
- **Metabolism Research:** As a precursor in the synthesis of other ^{15}N -labeled compounds, it aids in tracing the metabolic fate of nitrogen-containing molecules and analyzing metabolic flux.[1]
- **Elucidation of Reaction Mechanisms:** The ^{15}N label serves as a tracer to determine the pathways of chemical reactions and confirm reaction stoichiometry.[1]
- **Synthesis of Labeled Drugs and Intermediates:** In drug development, it is used to synthesize ^{15}N -labeled versions of drug candidates or their metabolites for pharmacokinetic and pharmacodynamic studies.

Experimental Protocols

Below are generalized methodologies for common applications of **Hydroxylamine-15N hydrochloride**. Researchers should optimize these protocols for their specific experimental contexts.

Protocol 1: Cleavage of Protein Cross-linkers

This protocol is adapted for the cleavage of specific types of cross-linkers used in protein structural studies.

- **Solution Preparation:** Immediately before use, prepare a 2.0 M **Hydroxylamine-15N hydrochloride** solution in a suitable buffer (e.g., phosphate buffer, pH 8.5). Adjust the pH back to 8.5 with NaOH after dissolution.
- **Incubation:** Warm the hydroxylamine solution to 37°C. Mix equal volumes of the cross-linked sample and the hydroxylamine solution. Incubate for 3-6 hours with constant mixing.
- **Removal of Excess Reagent:** Promptly remove the excess hydroxylamine using dialysis or a desalting column.
- **Analysis:** Analyze the cleaved products by SDS-PAGE to assess the efficiency of the cleavage reaction.

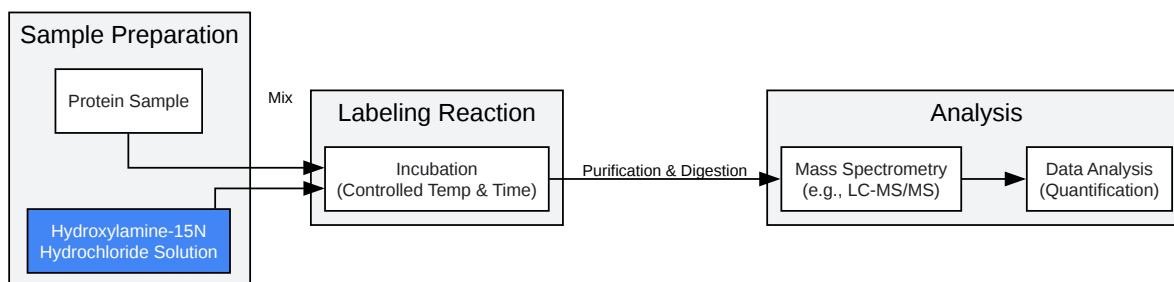
Protocol 2: Deacetylation of SATA-modified Proteins

This procedure is for the deprotection of sulfhydryl groups on proteins modified with SATA (N-succinimidyl S-acetylthioacetate).

- **Reagent Preparation:** Prepare a 0.5 M **Hydroxylamine-15N hydrochloride** solution containing 25 mM EDTA in a suitable buffer (e.g., phosphate-buffered saline, pH 7.2-8.5). This solution should be made fresh.
- **Reaction:** Combine 1.0 mL of the SATA-modified protein solution with 100 µL of the prepared 0.5 M hydroxylamine solution.
- **Incubation:** Mix the solution and incubate for 2 hours at room temperature.
- **Purification:** Purify the resulting sulfhydryl-modified protein from the excess hydroxylamine and other reaction components using a desalting column.

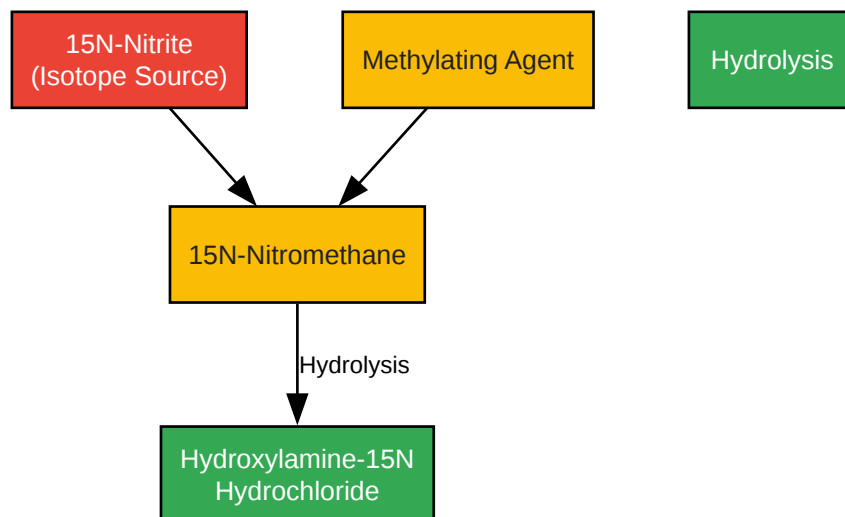
Visualizing Experimental Workflows

The following diagrams illustrate key processes involving **Hydroxylamine-15N hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Workflow for protein labeling using **Hydroxylamine-15N hydrochloride**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hydroxylamine-15N Hydrochloride | Isotope Labeled Reagent [benchchem.com]
- 2. Hydroxylamine- HCl (A^{15}N , 98%) - Cambridge Isotope Laboratories, NLM-426-0.5 [isotope.com]
- To cite this document: BenchChem. [Hydroxylamine-15N hydrochloride CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032924#hydroxylamine-15n-hydrochloride-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com